

interpreting inconsistent results with SKF 10810

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Compound of Interest

Compound Name: SKF 10810

Cat. No.: B15576419

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Technical Support Center: SKF 38393

Disclaimer: Information for the specific compound "**SKF 10810**" could not be located. This technical support guide has been created for SKF 38393, a well-researched and prototypical D1-like dopamine receptor partial agonist, which may be the compound of interest.

This guide provides troubleshooting advice and frequently asked questions for researchers using SKF 38393 in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is SKF 38393 and what is its primary mechanism of action?

SKF 38393 is a classic and selective partial agonist for D1-like dopamine receptors (D1 and D5).[1][2] Its primary mechanism of action involves binding to these receptors and activating the Gs alpha-subunit, which in turn stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels.[3][4] This signaling cascade leads to various downstream cellular effects. It is considered a prototypical D1-like agonist and is widely used to study the function of these receptors.[2]

Q2: What are the recommended storage and handling conditions for SKF 38393?

Proper storage and handling are critical to maintain the integrity of SKF 38393. It is light-sensitive, hygroscopic (absorbs moisture from the air), and air-sensitive.[5]



Storage Condition	Duration
Powder	3 years at -20°C
In Solvent (e.g., DMSO)	1 year at -80°C
In Solvent (e.g., DMSO)	1 month at -20°C

Data sourced from Selleck Chemicals.[6]

For optimal results, prepare solutions on the day of use. If storage of a stock solution is necessary, it is recommended to store it at -20°C for up to one month.[1] Always allow the solution to equilibrate to room temperature before use and ensure any precipitate is fully dissolved.[1]

Q3: In what solvents can I dissolve SKF 38393?

SKF 38393 hydrochloride is soluble in water and DMSO.[1]

Solvent	Concentration
Water	50 mM (with warming)
DMSO	100 mM

Data sourced from Hello Bio.[1]

Note that using fresh DMSO is recommended as moisture-absorbing DMSO can reduce solubility.[6]

Troubleshooting Guide

Issue 1: Inconsistent or No Effect Observed in Cell-Based Assays

Possible Cause 1: Compound Degradation SKF 38393 is sensitive to light and can be unstable in aqueous solutions over time.[5][7]



- Troubleshooting Steps:
 - Prepare fresh solutions for each experiment.
 - Protect solutions from light by using amber vials or wrapping tubes in foil.
 - If using aqueous buffers, be aware that the compound may be unstable in basic conditions.[7]

Possible Cause 2: Low Receptor Expression The cell line used may not express sufficient levels of D1 dopamine receptors to elicit a measurable response.

- Troubleshooting Steps:
 - Confirm D1 receptor expression in your cell line using techniques like qPCR, Western blot, or radioligand binding assays.
 - Consider using a cell line known to express high levels of D1 receptors, such as HEK293
 cells stably transfected with the human D1 receptor.[3]

Possible Cause 3: Partial Agonism SKF 38393 is a partial agonist. In systems with low receptor reserve, it may not produce a maximal response comparable to a full agonist like dopamine.[3]

- Troubleshooting Steps:
 - Include a full agonist (e.g., dopamine) as a positive control in your experiments to establish the maximum possible response.
 - Be aware that in receptor-overexpressing systems, partial agonists can sometimes appear as full agonists.[3]

Issue 2: Unexpected or Off-Target Effects

Possible Cause 1: Interaction with other Receptors While selective, SKF 38393 can interact with other dopamine receptor subtypes at higher concentrations.

Receptor Selectivity Profile:



Receptor	Ki (nM)
D1	1
D5	~0.5
D2	~150
D3	~5000
D4	~1000

Data sourced from Hello Bio and Tocris Bioscience.[1][2]

- Troubleshooting Steps:
 - Perform dose-response experiments to ensure you are using a concentration that is selective for D1-like receptors.
 - Use a selective D1 antagonist (e.g., SCH 23390) to confirm that the observed effect is mediated by D1 receptors.[4]

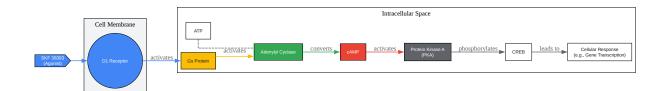
Possible Cause 2: Modulation of other Neurotransmitter Systems In some experimental systems, SKF 38393 has been shown to presynaptically stimulate the release of glutamate.[1] [4]

- Troubleshooting Steps:
 - Consider the potential downstream effects of enhanced glutamate release in your experimental model.
 - This effect appears to be dependent on protein kinase A (PKA), a downstream effector of D1 receptor activation.[4]

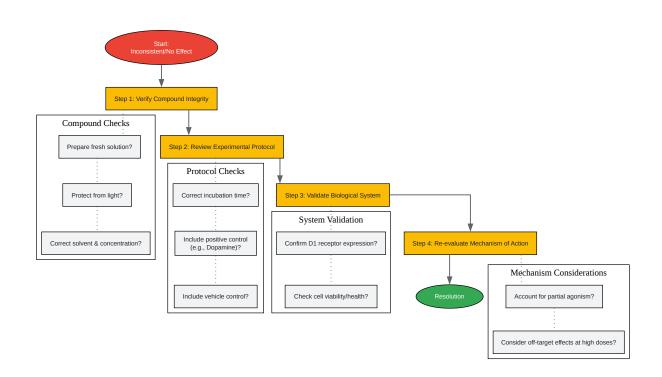
Experimental Protocols & Workflows Dopamine D1 Receptor Signaling Pathway

Activation of the D1 receptor by an agonist like SKF 38393 initiates a well-characterized signaling cascade.









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